

Stability and storage conditions for Allyl lactate

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Compound of Interest

Compound Name: Allyl lactate

Cat. No.: B1347069

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Technical Support Center: Allyl Lactate

This guide provides essential information on the stability and proper storage of **Allyl lactate** for researchers, scientists, and drug development professionals. Below you will find frequently asked questions, troubleshooting advice, and technical data to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **Allyl lactate**?

A1: **Allyl lactate** should be stored in a cool, dry, and well-ventilated area away from heat and sources of ignition.^{[1][2]} The product is chemically stable under standard ambient room temperature conditions.^[1] For optimal stability, keep containers tightly closed to prevent exposure to moisture and air.^{[1][3]} It is also advisable to store the compound under an inert gas and separately from incompatible materials such as oxidants, acids, and alkali metals.^{[2][3]}

Q2: What factors can compromise the stability of **Allyl lactate**?

A2: The primary factors that can affect the stability of **Allyl lactate** are exposure to water, strong acids, and high temperatures. Water can cause hydrolysis, while strong acids can catalyze condensation or polymerization.^{[4][5][6]} As a flammable liquid, its vapor can form explosive mixtures with air upon intense warming.^[1]

Q3: How does the presence of water affect **Allyl lactate**?

A3: When **Allyl lactate** is mixed with water, it can undergo hydrolysis, a spontaneous reaction that decomposes the ester back into its original components: lactic acid and allyl alcohol.[5][6] This reaction can alter the concentration and purity of the product over time, potentially impacting experimental outcomes.[5]

Q4: What are the visible signs of **Allyl lactate** decomposition?

A4: Signs of decomposition can include a change in color, an increase in viscosity, or the formation of a precipitate. A significant change in the pH of an aqueous solution containing **Allyl lactate** (specifically, a decrease in pH) would suggest the formation of lactic acid due to hydrolysis.

Q5: Can **Allyl lactate** undergo polymerization?

A5: Yes, in the presence of a strong acid catalyst, **Allyl lactate** can undergo condensation through ester interchange. This process can lead to the formation of "polylactic acid," a linear polyester, and the liberation of alcohol.[4] It is crucial to neutralize any strong acids before heating or distillation to prevent this from occurring.[4]

Q6: What types of containers are suitable for storing **Allyl lactate**?

A6: According to safety data sheets, suitable packaging materials for similar flammable liquids include Poly Drums and Amber Glass Bottles or Jars.[1] These materials provide good chemical resistance and, in the case of amber glass, protection from light.

Data Presentation

Table 1: Physical and Chemical Properties of **Allyl Lactate**

Property	Value	Source
Appearance	Clear, colorless, mobile liquid	[4]
Boiling Point	175–176 °C / 740 mm Hg	[4]
79 °C / 25 mm Hg	[4]	
60 °C / 8 mm Hg	[4]	
Density (d ₄ ²⁰)	1.0452 g/cm ³	[4]
Refractive Index (n _D ²⁰)	1.4369	[4]
Chemical Stability	Stable under standard ambient conditions	[1]

Troubleshooting Guide

Table 2: Common Issues Encountered During **Allyl Lactate** Use

Observed Issue	Potential Cause(s)	Recommended Action(s)
Change in solution pH (more acidic)	Hydrolysis due to the presence of water, leading to the formation of lactic acid.[5][6]	Minimize water contact. Use anhydrous solvents where possible. If water is necessary, prepare fresh solutions and consider using a buffering agent.
Increased viscosity or precipitate formation	Polymerization or condensation reaction, often catalyzed by the presence of a strong acid.[4]	Ensure the absence of strong acid contaminants. If an acid catalyst was used in a prior step, it must be completely neutralized and removed.[4]
Inconsistent experimental results	Degradation of Allyl lactate due to improper storage (exposure to heat, light, or air) or hydrolysis.	Verify storage conditions. Use fresh or recently opened stock. Confirm purity via analytical methods (e.g., GC, NMR) before use.
Discoloration	Presence of impurities from synthesis or decomposition.	Purify the Allyl lactate by distillation under reduced pressure if necessary.[4] Ensure the starting materials are of high purity.

Experimental Protocols

General Protocol for Assessing the Hydrolytic Stability of Allyl Lactate

This protocol provides a framework for evaluating the stability of **Allyl lactate** in aqueous conditions.

1. Objective: To quantify the rate of hydrolysis of **Allyl lactate** into lactic acid and allyl alcohol under controlled conditions.

2. Materials:

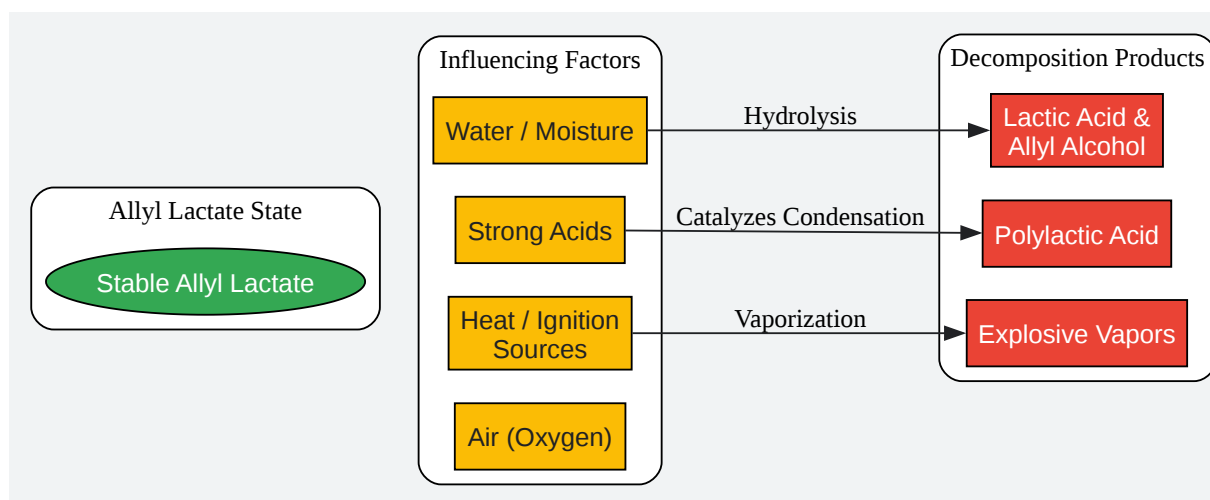
- High-purity **Allyl lactate**
- Deionized, HPLC-grade water
- pH meter
- Gas Chromatograph (GC) or High-Performance Liquid Chromatograph (HPLC) with appropriate column and standards for **Allyl lactate**, lactic acid, and allyl alcohol
- Thermostatically controlled environment (e.g., incubator or water bath)
- Sealed, inert containers (e.g., amber glass vials with PTFE-lined caps)

3. Methodology:

- **Sample Preparation:** Prepare a solution of **Allyl lactate** in deionized water at a known concentration (e.g., 10% v/v).
- **Incubation:** Aliquot the solution into several sealed vials and place them in a controlled environment at a specific temperature (e.g., 25 °C or 40 °C). Prepare a control sample to be analyzed immediately (T=0).
- **Time Points:** At predetermined intervals (e.g., 0, 24, 48, 72, and 168 hours), remove one vial from the controlled environment for analysis.
- **pH Measurement:** Allow the sample to cool to room temperature and measure the pH. A decreasing trend indicates the formation of lactic acid.
- **Chromatographic Analysis:** Analyze the sample using GC or HPLC to determine the concentration of remaining **Allyl lactate** and the formation of allyl alcohol. The increase in acidic byproducts can also be monitored.
- **Data Analysis:** Plot the concentration of **Allyl lactate** versus time to determine the rate of degradation. The appearance of lactic acid and allyl alcohol should be correlated with the disappearance of the parent ester.

Logical Workflow Visualization

The following diagram illustrates the key factors that can influence the stability of **Allyl lactate** and the potential decomposition pathways.



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Caption: Factors affecting the stability of **Allyl lactate**.

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